

# A Technical Guide to the Physicochemical Properties of Sodium Gallate

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## Compound of Interest

Compound Name: Sodium gallate

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physicochemical properties, synthesis, analysis, and biological activities of **sodium gallate**. The information is intended to serve as a comprehensive technical resource for professionals in research, science, and drug development.

## Chemical and Physical Properties

**Sodium gallate** (CAS No: 2053-21-6) is the organic sodium salt of gallic acid.<sup>[1][2][3][4]</sup> It is formed by the replacement of the acidic proton of the carboxyl group on gallic acid with a sodium ion.<sup>[4][5][6][7]</sup> Structurally, it features a benzene ring substituted with three hydroxyl (-OH) groups at the 3, 4, and 5 positions and a sodium carboxylate group.<sup>[1][5]</sup> This arrangement of multiple hydroxyl groups is fundamental to its notable antioxidant activity.<sup>[1][5]</sup>

## Chemical Identification

Quantitative identifiers for **sodium gallate** are summarized in the table below.

Identifier	Value
IUPAC Name	sodium;3,4,5-trihydroxybenzoate[1][3][7]
CAS Number	2053-21-6[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NaO <sub>5</sub> [1][3][5][8]
Molecular Weight	192.1 g/mol [1][2][3][5][8]
InChI	InChI=1S/C7H6O5.Na/c8-4-1-3(7(11)12)2-5(9)6(4)10;/h1-2,8-10H,(H,11,12);/q;+1/p-1[1][3][5]
InChI Key	FZHLWVUAICIIPW-UHFFFAOYSA-M[1][2][3][8]
Canonical SMILES	C1=C(C=C(C(=C1O)O)O)C(=O)[O-].[Na+][1][3][5][8]

## Physical Characteristics

The primary physical properties of **sodium gallate** are presented below. It is a white crystalline powder known for its high solubility in water.[1][2][3][9] While its melting point is not extensively documented, it is known to have specific melting characteristics that can be used as a basic identity test.[1][3]

Property	Value
Appearance	White crystalline powder[1][2][3][9]
Solubility	Highly soluble in water; insoluble in diethyl ether[1][2][3][9][10]
Melting Point	Not extensively documented; used as an identity test[1][3]
Boiling Point	501.1°C at 760 mmHg[11]
Flash Point	271°C[11]

## Spectroscopic Data

Spectroscopic methods are crucial for the structural confirmation and quality control of **sodium gallate**.

Technique	Key Findings
UV-Visible	Exhibits a characteristic maximum absorption ( $\lambda_{\text{max}}$ ) at 295 nm, which can be used for quantitative analysis. <a href="#">[1]</a>
FT-IR	The spectrum shows characteristic peaks corresponding to its functional groups: hydroxyl (-OH), carboxylate ( $\text{COO}^-$ ), and the aromatic ring system. <a href="#">[1]</a> <a href="#">[2]</a>
NMR Spectroscopy	$^1\text{H}$ and $^{13}\text{C}$ NMR provide definitive structural confirmation and can be used to identify impurities at levels as low as 0.01%. <a href="#">[1]</a>

## Experimental Protocols

### Synthesis and Purification

**Sodium gallate** can be synthesized through several methods, most commonly via the neutralization of gallic acid.[\[1\]](#)[\[2\]](#)

This method is preferred for laboratory-scale synthesis as sodium bicarbonate ( $\text{NaHCO}_3$ ) is a mild base that selectively neutralizes the more acidic carboxylic acid group without deprotonating the phenolic hydroxyl groups.[\[10\]](#)

Protocol:

- A solution or suspension of gallic acid is prepared in water.[\[10\]](#)
- Solid or saturated aqueous sodium bicarbonate is added gradually to the gallic acid suspension under vigorous stirring. A slight excess of gallic acid is recommended (e.g., a molar ratio of 1.0:0.9 gallic acid to  $\text{NaHCO}_3$ ) to ensure complete reaction of the base.[\[10\]](#)
- The reaction produces the sodium salt of gallic acid, which is soluble in water.[\[10\]](#)

- The water is removed by evaporation under reduced pressure to yield a solid crude product containing **sodium gallate** and a small amount of unreacted gallic acid.[\[10\]](#)
- The crude product is dried under a vacuum.[\[10\]](#)

Purification is essential to remove unreacted starting materials and byproducts.

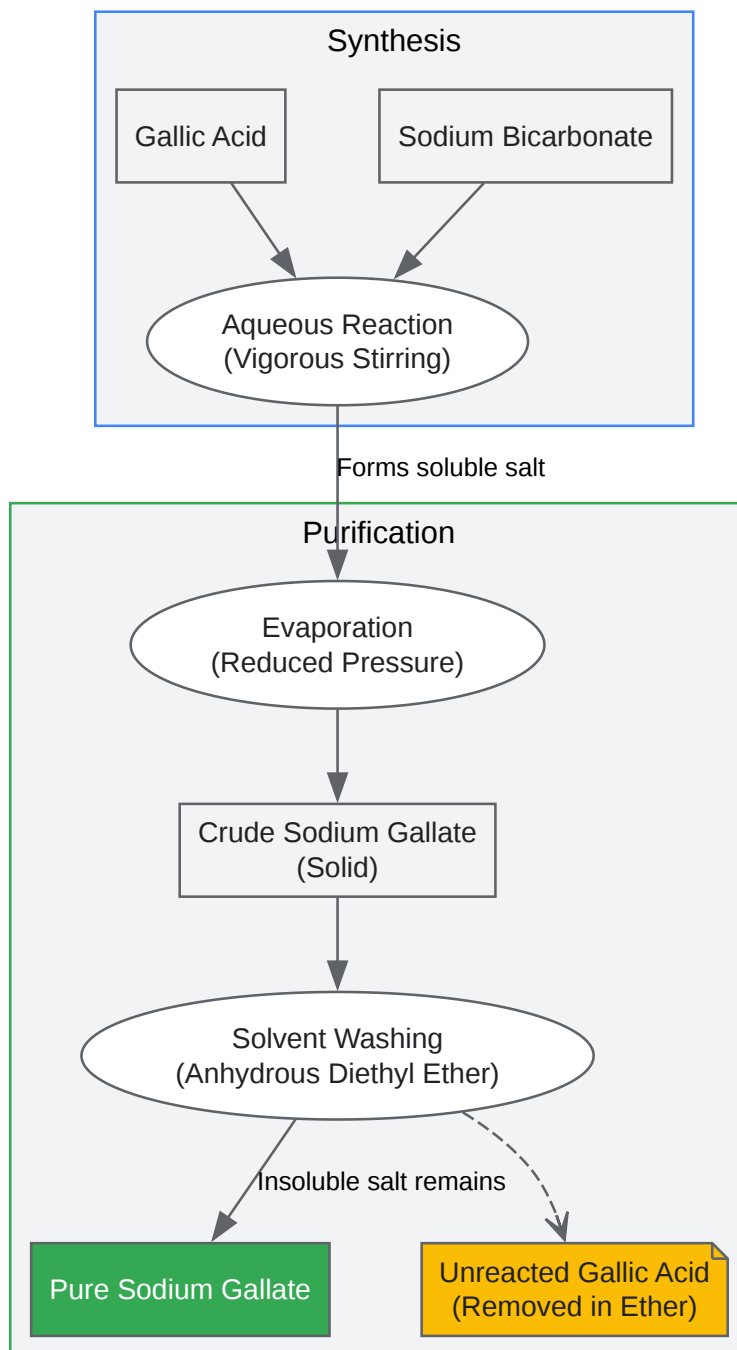
Protocol for Solvent Washing:

- The crude, dried **sodium gallate** is washed repeatedly with anhydrous diethyl ether.[\[10\]](#)
- Unreacted gallic acid is soluble in diethyl ether and is washed away, while **sodium gallate**, being an insoluble salt in this solvent, remains as a solid.[\[10\]](#)
- The purified solid is collected by filtration and dried under a vacuum to yield pure **sodium gallate**.[\[10\]](#)

Protocol for Recrystallization:

- The crude product is dissolved in a minimum amount of hot water.[\[1\]](#)
- The solution is subjected to controlled cooling, which reduces the solubility of **sodium gallate**, causing it to crystallize.[\[1\]](#)
- The purified crystals are collected by filtration, washed with a small amount of cold water, and dried. This process can achieve purity levels of 96-98%, which can be improved with subsequent recrystallization cycles.[\[1\]](#)

Diagram 1: Synthesis and Purification of Sodium Gallate

[Click to download full resolution via product page](#)Diagram 1: Synthesis and Purification of **Sodium Gallate**.

## Analytical Quality Control

A suite of analytical techniques is used to verify the identity, purity, and concentration of **sodium gallate**.

Protocol for Concentration Determination by UV-Vis Spectrophotometry:

- Prepare a series of standard solutions of **sodium gallate** of known concentrations.<sup>[1]</sup>
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}} = 295 \text{ nm}$ ) using a spectrophotometer.<sup>[1]</sup>
- Generate a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the unknown sample solution at 295 nm.
- Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve. This technique offers a rapid and cost-effective method for routine quality control with a detection limit of  $1.0 \mu\text{g/mL}$ .<sup>[1]</sup>

Other Analytical Methods:

- High-Performance Liquid Chromatography (HPLC): Considered the gold standard for purity analysis, providing high sensitivity with detection limits around  $0.1 \mu\text{g/mL}$ .<sup>[1]</sup>
- Thin-Layer Chromatography (TLC): Offers a rapid method for screening impurities.<sup>[1]</sup>
- Melting Point Determination: Serves as a simple and quick identity verification test.<sup>[1]</sup>

## Biological Activity and Mechanism of Action

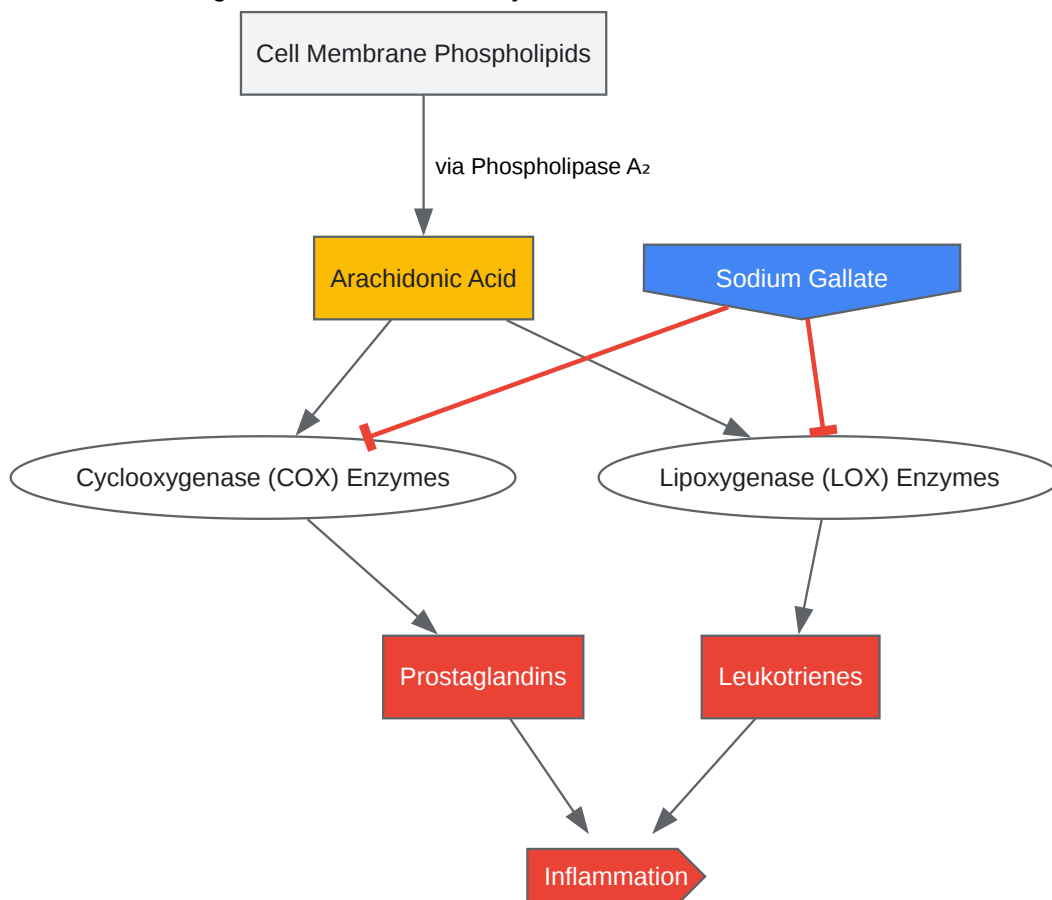
**Sodium gallate** has garnered significant interest for its diverse biological activities, which are primarily linked to its antioxidant and anti-inflammatory properties.<sup>[1]</sup>

- Antioxidant Activity: The three phenolic hydroxyl groups on the benzene ring enable **sodium gallate** to effectively scavenge free radicals and mitigate oxidative damage.<sup>[1][3][5]</sup>

- **Anti-inflammatory Activity:** Research indicates that **sodium gallate** can inhibit key enzymes in inflammatory pathways, such as cyclooxygenase (COX) and lipoxygenase (LOX).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) By inhibiting these enzymes, it can block the synthesis of pro-inflammatory mediators like prostaglandins and leukotrienes.
- **Anticancer Activity:** Some studies suggest that **sodium gallate** may induce apoptosis (programmed cell death) in cancer cells, indicating its potential as an antineoplastic agent.[\[1\]](#)[\[5\]](#)[\[7\]](#)

The anti-inflammatory mechanism involves the modulation of the arachidonic acid cascade. When cellular damage occurs, arachidonic acid is released from the cell membrane and is metabolized by COX and LOX enzymes to produce pro-inflammatory eicosanoids. **Sodium gallate** intervenes by inhibiting these enzymes.

Diagram 2: Anti-inflammatory Mechanism of Sodium Gallate



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